

A Comprehensive Technical Guide to the Solubility of Pentyl Propionate

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Compound of Interest

Compound Name: *Pentyl propionate*

Cat. No.: *B1209536*

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This technical guide provides an in-depth analysis of the solubility characteristics of **pentyl propionate** in aqueous and organic media. The following sections detail quantitative solubility data, standardized experimental methodologies for solubility determination, and a logical workflow for solubility assessment, designed to support research and development activities.

Executive Summary

Pentyl propionate (C₈H₁₆O₂), an ester recognized for its characteristic fruity aroma, exhibits distinct solubility behavior dictated by its molecular structure. Possessing a polar ester group and a nonpolar pentyl chain, its solubility is highly dependent on the polarity of the solvent. This guide synthesizes available data to offer a clear understanding of its solubility profile, which is crucial for its application in formulations, as a reaction solvent, and in purification processes.

Quantitative Solubility Data

The solubility of **pentyl propionate** has been determined in water, with several sources providing consistent data. In contrast, for organic solvents, the available information is primarily qualitative, indicating high miscibility.

Aqueous Solubility

Pentyl propionate is characterized by its low solubility in water. This is a consequence of the hydrophobic nature of its five-carbon alkyl chain, which outweighs the hydrophilic character of

the ester functional group.

Solvent	Temperature (°C)	Solubility
Water	20	706.7 mg/L
Water	25	0.81 g/L[1]
Water	25	0.81 mg/mL[2][3][4]

Organic Solubility

Pentyl propionate is highly soluble in a range of common organic solvents.[5] This is attributed to the favorable intermolecular interactions between the ester and the organic solvent molecules. While precise quantitative data at various concentrations and temperatures are not readily available in the literature, it is generally considered to be miscible with the following solvents.

Solvent	Qualitative Solubility
Alcohols (e.g., Ethanol, Methanol)	Highly Soluble/Miscible[5]
Ether (e.g., Diethyl Ether)	Highly Soluble/Miscible[5]
Chloroform	Highly Soluble/Miscible[5]
Acetone	Highly Soluble/Miscible[5]

Experimental Protocols for Solubility Determination

Standardized methodologies are essential for obtaining reproducible solubility data. The following protocols are based on internationally recognized guidelines and established laboratory practices.

Determination of Aqueous Solubility (Adapted from OECD Guideline 105)

This method, known as the Flask Method, is suitable for substances with a solubility of 10 mg/L or higher.

3.1.1 Principle

A supersaturated solution of **pentyl propionate** in water is prepared and allowed to equilibrate. The concentration of the solute in the aqueous phase is then determined analytically after separation of the undissolved solute.

3.1.2 Materials and Equipment

- **Pentyl propionate** (purity $\geq 99\%$)
- Deionized or distilled water
- Constant temperature water bath or shaker
- Glass flasks with stoppers
- Centrifuge
- Analytical balance
- Gas chromatograph with a flame ionization detector (GC-FID) or a suitable alternative analytical instrument
- Volumetric flasks and pipettes
- Syringes and filters (0.45 μm)

3.1.3 Procedure

- **Preliminary Test:** To estimate the approximate solubility, add small, incremental amounts of **pentyl propionate** to a known volume of water in a flask at the desired temperature. Shake vigorously after each addition until a saturated solution with an excess of the undissolved ester is observed. This helps in determining the appropriate amount of substance to be used in the main test.
- **Equilibration:** Prepare at least three flasks. To each, add an amount of **pentyl propionate** that is in excess of its estimated solubility to a known volume of water.

- Stopper the flasks and place them in a constant temperature bath, shaking or stirring continuously. The equilibration time can vary, but a minimum of 24 hours is recommended. To confirm that equilibrium has been reached, samples can be taken at 24, 48, and 72 hours. Equilibrium is confirmed when consecutive measurements are in agreement.
- Phase Separation: After equilibration, allow the flasks to stand in the constant temperature bath for at least 24 hours to allow for the separation of the aqueous phase from the undissolved ester. If necessary, centrifugation at the test temperature can be employed to facilitate separation.
- Sampling and Analysis: Carefully withdraw an aliquot of the clear, supernatant aqueous phase using a syringe. Filter the aliquot through a 0.45 μm filter that has been pre-saturated with the sample solution to avoid loss of solute due to adsorption.
- Determine the concentration of **pentyl propionate** in the filtrate using a validated analytical method, such as GC-FID. Prepare calibration standards to quantify the concentration accurately.

Determination of Solubility in Organic Solvents

A similar gravimetric or analytical approach can be used to determine the solubility in organic solvents, especially where the solubility is not infinite (i.e., not fully miscible).

3.2.1 Principle

A known mass of the organic solvent is saturated with **pentyl propionate** at a constant temperature. The amount of dissolved **pentyl propionate** is then determined.

3.2.2 Materials and Equipment

- **Pentyl propionate** (purity $\geq 99\%$)
- Selected organic solvent (analytical grade)
- Constant temperature bath or shaker
- Sealed vials or flasks

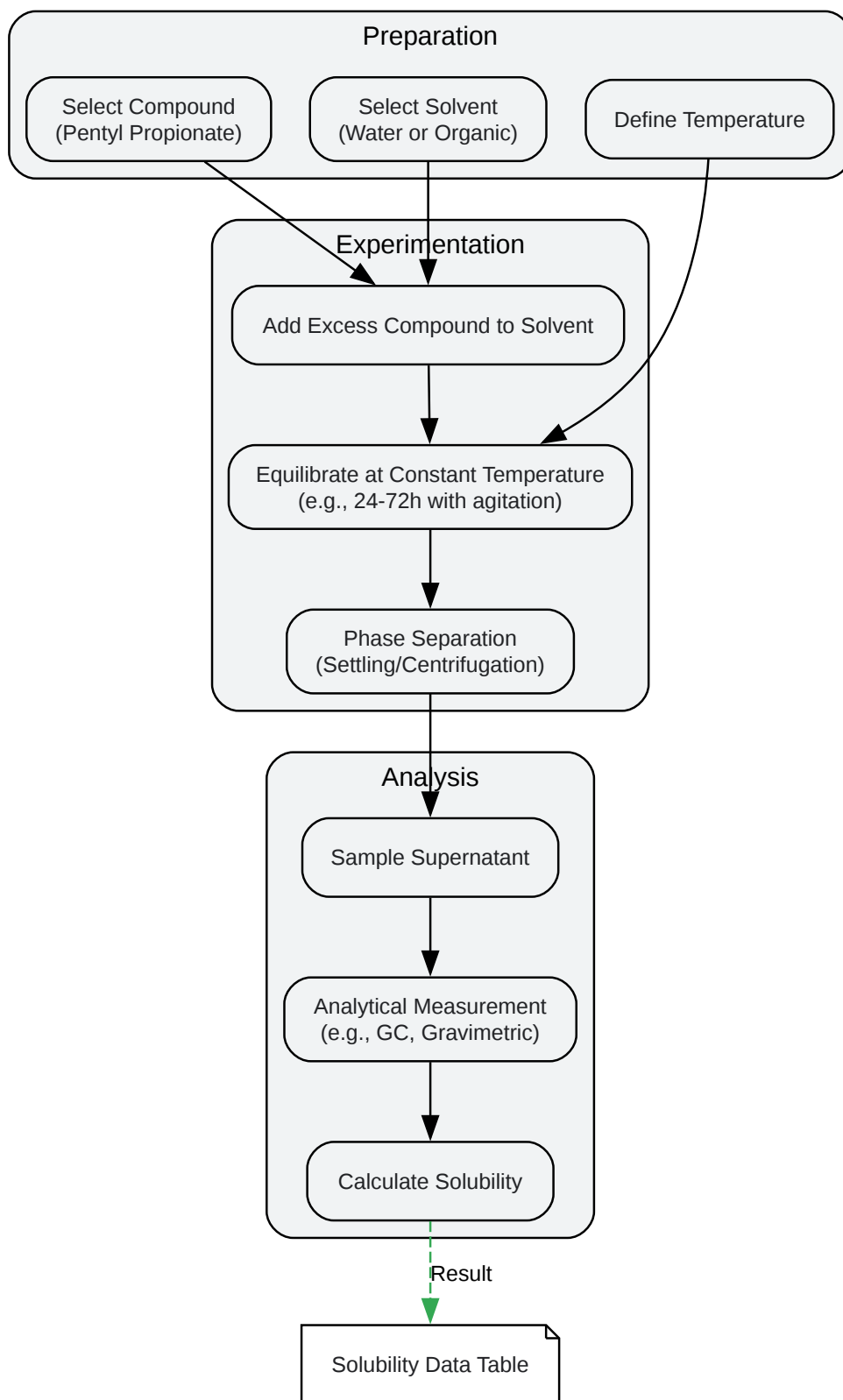
- Analytical balance
- Gas chromatograph (GC) or High-Performance Liquid Chromatograph (HPLC), if applicable

3.2.3 Procedure

- Saturation: In a series of sealed vials, add an excess amount of **pentyl propionate** to a known mass of the organic solvent at the desired temperature.
- Equilibration: Agitate the vials in a constant temperature bath for a sufficient period (e.g., 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the vials to stand undisturbed at the test temperature until the undissolved **pentyl propionate** has settled.
- Analysis:
 - Gravimetric Method (for non-volatile solvents): Carefully transfer a known mass of the clear supernatant to a pre-weighed container. Evaporate the solvent under controlled conditions (e.g., in a vacuum oven at a temperature that does not volatilize the **pentyl propionate**). The mass of the remaining **pentyl propionate** is then determined.
 - Analytical Method: If a suitable analytical method (e.g., GC, HPLC) is available, a small aliquot of the supernatant is carefully removed, diluted appropriately, and analyzed to determine the concentration of **pentyl propionate**.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for determining the solubility of a compound like **pentyl propionate**.



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Caption: Workflow for determining the solubility of **pentyl propionate**.

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